

safe handling and storage procedures for 2-(3-Aminophenyl)benzoic acid

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Compound of Interest

Compound Name: 2-(3-Aminophenyl)benzoic acid

Cat. No.: B112901

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Technical Support Center: 2-(3-Aminophenyl)benzoic acid

This technical support center provides essential information for the safe handling, storage, and use of **2-(3-Aminophenyl)benzoic acid** (CAS No. 67856-54-6) for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **2-(3-Aminophenyl)benzoic acid**?

2-(3-Aminophenyl)benzoic acid is an organic compound with the molecular formula $C_{13}H_{11}NO_2$.^[1] It is often used as a chemical intermediate in the synthesis of more complex molecules.

Q2: What are the primary hazards associated with **2-(3-Aminophenyl)benzoic acid**?

Based on available data, **2-(3-Aminophenyl)benzoic acid** is associated with the following hazards:

- Harmful if swallowed.
- Causes skin irritation.

- Causes serious eye irritation.
- May cause respiratory irritation.

Q3: How should I properly store **2-(3-Aminophenyl)benzoic acid**?

Store the compound in a tightly closed container in a refrigerator at 2-8°C.[2] It should be protected from light.

Q4: What personal protective equipment (PPE) should I use when handling this compound?

It is recommended to use standard laboratory PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat
- Use in a well-ventilated area or with a fume hood.

Q5: What should I do in case of accidental exposure?

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Wash off with soap and plenty of water. If irritation persists, seek medical attention.
- Inhalation: Move to fresh air. If you feel unwell, seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Q6: What are the known incompatibilities for this chemical?

Avoid contact with strong oxidizing agents, strong acids, and strong bases.

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
CAS Number	67856-54-6	[1][2]
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1][2]
Molecular Weight	213.23 g/mol	[1][2]
Melting Point	174-176 °C	
Boiling Point	424.1 ± 28.0 °C (Predicted)	
Appearance	Off-white to light brown powder	
Solubility	Soluble in methanol and DMSO.	

Safety and Hazard Information

Hazard Statement	GHS Classification
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Note: A comprehensive Safety Data Sheet (SDS) should be consulted for complete and verified toxicological data.

Experimental Protocols

Representative Protocol: Amide Coupling Reaction

This protocol describes a general procedure for the coupling of **2-(3-Aminophenyl)benzoic acid** with a primary amine using a carbodiimide coupling agent.

Materials:

- **2-(3-Aminophenyl)benzoic acid**
- Primary amine of choice
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Hydroxybenzotriazole (HOBt)
- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Sodium bicarbonate solution (5%)
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Magnetic stirrer and stir bar
- Round-bottom flask
- Nitrogen or argon atmosphere setup

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere, dissolve **2-(3-Aminophenyl)benzoic acid** (1 equivalent) and HOBt (1.1 equivalents) in anhydrous DMF.
- Add the primary amine (1.1 equivalents) to the solution and stir for 10 minutes at room temperature.
- Cool the reaction mixture to 0°C using an ice bath.

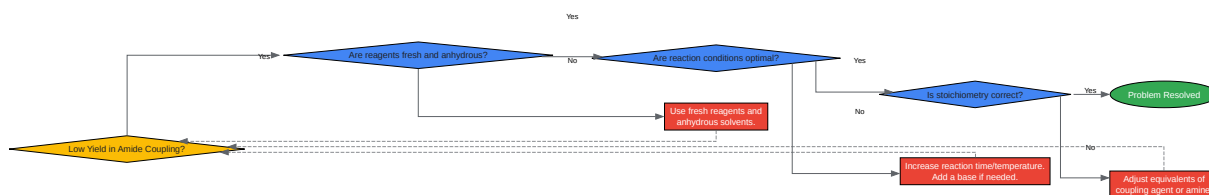
- Slowly add a solution of DCC or EDC (1.2 equivalents) in anhydrous DMF to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, filter off the dicyclohexylurea (DCU) byproduct if DCC was used.
- Dilute the reaction mixture with an appropriate organic solvent (e.g., ethyl acetate) and wash sequentially with 5% sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization as needed.

Troubleshooting Guides

Common Issues in Amide Coupling Reactions

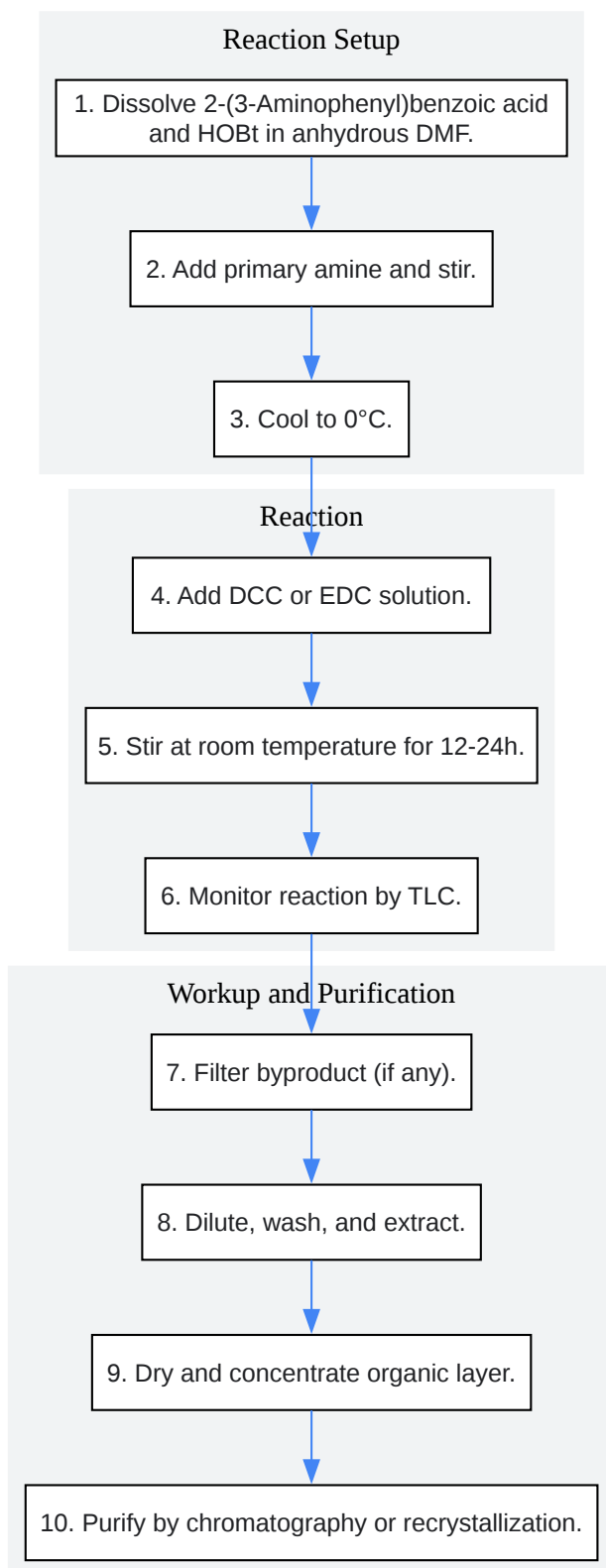
Problem	Possible Cause(s)	Suggested Solution(s)
Low or No Product Formation	<ul style="list-style-type: none">- Inactive coupling reagent.- Presence of moisture in the reaction.- Steric hindrance of the amine or carboxylic acid.- Low nucleophilicity of the amine.	<ul style="list-style-type: none">- Use fresh, high-purity coupling reagents.- Ensure all glassware is oven-dried and use anhydrous solvents.- Increase reaction time and/or temperature.- Add a non-nucleophilic base like diisopropylethylamine (DIPEA).
Presence of Unreacted Starting Material	<ul style="list-style-type: none">- Insufficient equivalents of coupling reagent or amine.- Incomplete reaction.	<ul style="list-style-type: none">- Increase the equivalents of the limiting reagent.- Extend the reaction time.
Formation of Side Products	<ul style="list-style-type: none">- Epimerization of chiral centers.- Formation of N-acylurea byproduct.- Self-condensation of the starting material.	<ul style="list-style-type: none">- Add HOBt or another racemization suppressor.- Optimize the reaction temperature (often lower temperatures are better).- Control the stoichiometry and addition rate of reagents.
Difficult Purification	<ul style="list-style-type: none">- Co-elution of product and byproducts.- Poor solubility of the product.	<ul style="list-style-type: none">- Try a different solvent system for chromatography.- Consider recrystallization from a suitable solvent mixture.

Visualizations



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Caption: Troubleshooting workflow for low yield in amide coupling reactions.



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